

Technical Data Summary: (1S,2R)-2-Phenylcyclohexanol

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Compound of Interest

Compound Name: (1S,2R)-2-Phenylcyclohexanol

Cat. No.: B1353938

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This document provides the molecular weight and associated chemical data for the compound **(1S,2R)-2-phenylcyclohexanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

(1S,2R)-2-phenylcyclohexanol is a chiral organic compound. Its molecular properties are summarized below.

Parameter	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O	[1][2][3]
Molecular Weight	176.25 g/mol	[1][4]
IUPAC Name	(1S,2R)-2-phenylcyclohexan-1-ol	[1]
CAS Number	34281-92-0	[2][5][6]

Note on Data Applicability:

The user request specified the inclusion of detailed experimental protocols and visualizations of signaling pathways or workflows. For the determination of a compound's molecular weight, these requirements are not applicable. Molecular weight is a fundamental, calculated property

derived from the chemical formula, which is determined through established analytical techniques like mass spectrometry and elemental analysis. There are no signaling pathways or complex experimental workflows involved in the calculation of this intrinsic property.

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References

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